

Long-term storage conditions for CP-465022 hydrochloride

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Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B10787888

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Technical Support Center: CP-465022 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage and handling of **CP-465022 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **CP-465022 hydrochloride**?

A1: Solid **CP-465022 hydrochloride** should be stored desiccated at room temperature. To prevent degradation from moisture absorption, it is crucial to keep the compound in a tightly sealed container with a desiccant.

Q2: How should I store solutions of **CP-465022 hydrochloride**?

A2: Prepared solutions of **CP-465022 hydrochloride** have limited stability. It is recommended to prepare solutions on the same day of use.^[1] If storage is necessary, solutions can be stored at -20°C for up to one month.^{[1][2]} For longer-term storage, aliquoting the solution and storing at -80°C for up to six months is advisable to minimize freeze-thaw cycles.^[2] Before use, stored

solutions should be equilibrated to room temperature, ensuring any precipitate is fully dissolved.^[1]

Q3: What solvents can be used to dissolve **CP-465022 hydrochloride**?

A3: **CP-465022 hydrochloride** is soluble in Dimethyl Sulfoxide (DMSO) up to 100 mM and in water up to 10 mM.^[1]

Q4: Is **CP-465022 hydrochloride** light-sensitive?

A4: While specific photostability data is not readily available, it is good laboratory practice to protect the solid compound and its solutions from light by storing them in amber vials or light-blocking containers.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound will not dissolve	The solution may be saturated, or the compound may have degraded due to improper storage.	- Ensure you are using the correct solvent (DMSO or water) and not exceeding the maximum concentration (100 mM in DMSO, 10 mM in water).[1]- Gentle warming or sonication may aid dissolution.- If the compound still does not dissolve, it may have degraded. It is advisable to use a fresh vial of the compound.
Precipitate forms in the solution after storage	The solution may have become supersaturated upon cooling, or the compound is degrading.	- Equilibrate the solution to room temperature and vortex or sonicate to redissolve the precipitate.[1]- If the precipitate does not dissolve, this may indicate degradation, and a fresh solution should be prepared.
Inconsistent experimental results	This could be due to degradation of the stock solution, improper storage of the solid, or multiple freeze-thaw cycles.	- Always use freshly prepared solutions when possible.- Aliquot stock solutions to avoid repeated freeze-thaw cycles.[2]- Ensure the solid compound is stored under the recommended desiccated conditions at room temperature.
Change in physical appearance of the solid (e.g., color change, clumping)	This may indicate moisture absorption or degradation.	- Do not use the compound if its physical appearance has changed. It is recommended to use a new batch to ensure the integrity of your experiments.

Storage Conditions Summary

Form	Temperature	Duration	Additional Notes
Solid	Room Temperature	2-3 years	Must be kept desiccated.
Solid	4°C	2 years	Desiccation recommended.
Solid	-20°C	3 years	Desiccation recommended.
In Solution	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. [1] [2]
In Solution	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. [2]

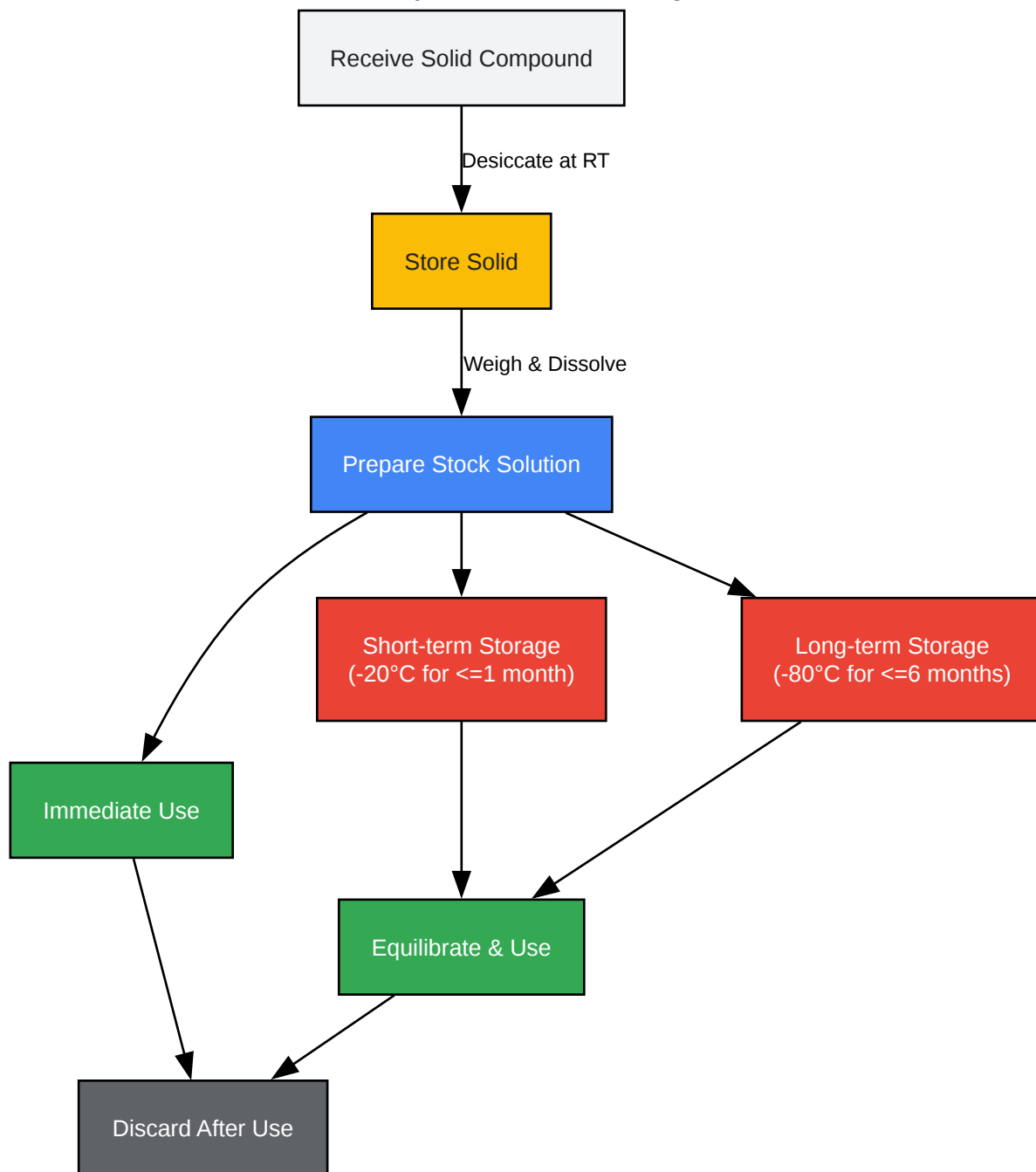
Experimental Protocols

Protocol for Preparing a Stock Solution in DMSO:

- Acclimatization: Allow the vial of solid **CP-465022 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 200.2 µL of DMSO to 1 mg of compound, assuming a molecular weight of 499.41 g/mol).
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (to no more than 37°C) or sonication can be used to aid dissolution.
- Storage: If not for immediate use, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C.

Visual Guides

CP-465022 Hydrochloride Handling Workflow



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References

- 1. CP 465022 hydrochloride | AMPA receptor antagonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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Address: 3281 E Guasti Rd

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